Comparative analysis of 4-Chloro-4'-ethylbenzophenone and 4-chlorobenzophenone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Chloro-4'-ethylbenzophenone*
CAS No.:	*71766-56-8*
Cat. No.:	*B1302642*

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Comparative Analysis: 4-Chloro-4'-ethylbenzophenone vs. 4-Chlorobenzophenone

Executive Summary

This guide provides a technical comparison between 4-Chlorobenzophenone (4-CBP) and its alkylated derivative, **4-Chloro-4'-ethylbenzophenone** (4-C-4'-EBP). While 4-CBP is a widely established photoinitiator and pharmaceutical intermediate (e.g., for antihistamines), 4-C-4'-EBP represents a specialized structural analog where the introduction of an ethyl group at the para position alters physicochemical properties, specifically melting point and lipophilicity.

Key Distinction: The ethyl substitution in 4-C-4'-EBP increases the molecular weight and crystal lattice energy, resulting in a higher melting point (92°C) compared to 4-CBP (77°C), while simultaneously enhancing solubility in non-polar organic matrices—a critical factor in formulating UV-curable inks and lipophilic drug delivery systems.

Chemical Identity & Structural Analysis[1][2][3][4]

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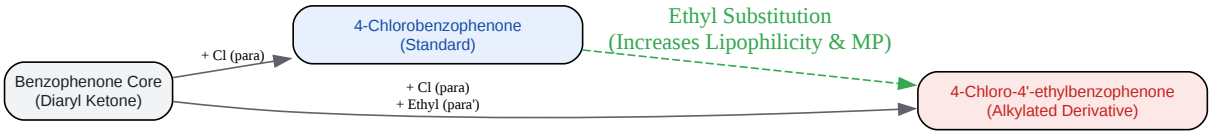
The core difference lies in the substitution pattern of the second phenyl ring. 4-CBP possesses an unsubstituted phenyl ring, whereas 4-C-4'-EBP bears an ethyl group. This modification introduces a weak electron-donating (+I) effect, subtly influencing the electronic environment of the carbonyl center.

Comparative Identity Table

Feature	4-Chlorobenzophenone (4-CBP)	4-Chloro-4'-ethylbenzophenone (4-C-4'-EBP)
CAS Number	134-85-0	71766-56-8
Molecular Formula	$C_{13}H_9ClO$	$C_{15}H_{13}ClO$
Molecular Weight	216.66 g/mol	244.72 g/mol
Physical State	White crystalline powder	White crystalline powder
Melting Point	74 – 77 °C	92 – 92.5 °C
Electronic Character	Electron-withdrawing (Cl) / Neutral (H)	Electron-withdrawing (Cl) / Electron-donating (Ethyl)

Structural Visualization (DOT)

The following diagram illustrates the structural relationship and the specific modification point.



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Figure 1: Structural derivation showing the relationship between the standard 4-CBP and the ethyl-substituted 4-C-4'-EBP.

Physicochemical Performance

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Melting Point & Crystallinity

Experimental data indicates a distinct upward shift in melting point for the ethyl derivative.

- 4-CBP: Melts at 74–77 °C. The crystal lattice is held by moderate intermolecular forces typical of asymmetric halogenated benzophenones.
- 4-C-4'-EBP: Melts at 92–92.5 °C.[1] Despite the added flexibility of the ethyl chain, the increase in molecular weight and potential for improved packing symmetry (para-para substitution) enhances the lattice energy, requiring higher thermal energy to disrupt.

Solubility Profile

- 4-CBP: Soluble in polar organic solvents (Ethanol, Acetone) and moderately soluble in non-polar solvents (Benzene).
- 4-C-4'-EBP: The ethyl group acts as a "lipophilic anchor." This makes the molecule significantly more compatible with aliphatic hydrocarbons (Hexane, Heptane) and hydrophobic polymer matrices. This property is advantageous in UV-curing formulations where the photoinitiator must dissolve in non-polar monomers.

Synthetic Utility & Reactivity[6]

Both compounds are synthesized via Friedel-Crafts Acylation, a robust method allowing for modular assembly of the diaryl ketone skeleton.

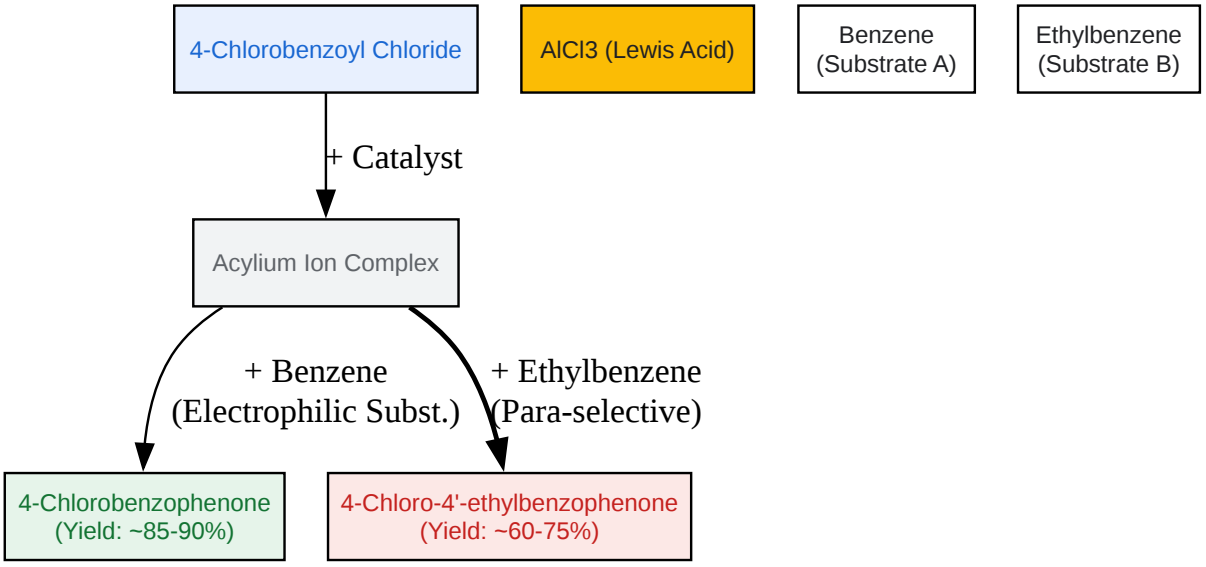
Synthesis Pathways

- 4-CBP Synthesis: Reaction of Benzene with 4-Chlorobenzoyl chloride.
- 4-C-4'-EBP Synthesis: Reaction of Ethylbenzene with 4-Chlorobenzoyl chloride.

The ethyl group in ethylbenzene is an ortho, para-director. Due to steric hindrance at the ortho position, the para isomer (4-C-4'-EBP) is the major product, though careful purification is required to remove ortho isomers.

Reaction Workflow Diagram

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Figure 2: Divergent Friedel-Crafts synthesis pathways for generating 4-CBP and 4-C-4'-EBP.[2]

Experimental Protocols

Protocol A: Synthesis of 4-Chloro-4'-ethylbenzophenone

Note: This protocol is adapted for laboratory-scale synthesis (0.1 mol scale).

Reagents:

- 4-Chlorobenzoyl chloride (17.5 g, 0.1 mol)
- Ethylbenzene (12.7 g, 0.12 mol, slight excess)
- Aluminum Chloride ($AlCl_3$) (14.6 g, 0.11 mol)
- Dichloromethane (DCM) or 1,2-Dichloroethane (Solvent)

Step-by-Step Methodology:

- Setup: Equip a 250 mL three-necked flask with a reflux condenser, dropping funnel, and a drying tube ($CaCl_2$) to exclude moisture.

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- Catalyst Suspension: Suspend $AlCl_3$ in 50 mL of dry DCM at 0–5 °C (ice bath).
- Acylation: Add 4-Chlorobenzoyl chloride dropwise to the suspension. Stir for 15 minutes to form the acylium complex.
- Addition: Add Ethylbenzene dropwise over 30 minutes, maintaining temperature <10 °C. The solution will darken (red/brown complex).
- Reaction: Remove ice bath and reflux for 2–3 hours until HCl evolution ceases.
- Quenching: Pour the reaction mixture carefully into 200 g of ice/water containing 10 mL conc. HCl to decompose the aluminum complex.
- Extraction: Separate the organic layer. Extract the aqueous layer with DCM (2 x 50 mL). Combine organic layers.
- Purification:
  - Wash with 10% NaOH (to remove unreacted acid), then water, then brine.
  - Dry over anhydrous $MgSO_4$ and evaporate solvent.
  - Recrystallization (Critical): Recrystallize the crude solid from Hexane or Heptane. (Note: Ethanol is used for 4-CBP, but Hexane is preferred for the ethyl derivative to remove non-polar impurities).
- Validation: Check Melting Point. Target range: 92–92.5 °C.[1]

Protocol B: Analytical Separation (HPLC)

To separate these analogs (e.g., in a reaction mixture), use a reverse-phase method.

- Column: C18 (e.g., 250 x 4.6 mm, 5 µm).
- Mobile Phase: Acetonitrile:Water (80:20 v/v). The ethyl group makes 4-C-4'-EBP more retained than 4-CBP.
- Detection: UV at 254 nm.

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- Expected Elution: 4-CBP elutes first; 4-C-4'-EBP elutes later due to higher hydrophobicity.

Applications & Case Studies

Photoinitiators in UV Curing

Both compounds function as Type II photoinitiators (hydrogen abstraction mechanism).

- 4-CBP: Standard for general-purpose UV inks. However, it may migrate out of the cured matrix due to lower molecular weight.
- 4-C-4'-EBP: The ethyl tail improves compatibility with hydrophobic monomers (e.g., styrene-based resins) and slightly reduces migration potential. It is often used when the formulation requires a photoinitiator that resists extraction by water or polar solvents.

Pharmaceutical Intermediates

- 4-CBP: A direct precursor to antihistamines like Clemastine and Chlorphenoxamine.
- 4-C-4'-EBP: Used in custom synthesis of analogs where lipophilicity needs to be tuned without altering the pharmacophore significantly. It is also a structural probe in drug discovery to test the "ethyl vs. methyl vs. H" effect on binding pocket fit.

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